

Application Notes and Protocols for the Analytical Characterization of Guanidine Sulfamate

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Compound of Interest

Compound Name: Guanidine sulfamate

Cat. No.: B1580497

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Introduction

Guanidine sulfamate (CAS No. 51528-20-2) is a salt composed of a guanidinium cation and a sulfamate anion.[1] It is a white crystalline solid utilized in various industrial applications, including as a flame retardant, corrosion inhibitor, and in the synthesis of pharmaceuticals and other organic compounds.[2] Its high nitrogen content and thermal stability make it particularly effective in these roles.[3] A thorough analytical characterization is crucial for quality control, formulation development, and regulatory compliance. This document provides detailed protocols for the primary analytical techniques used to characterize **guanidine sulfamate**.

Physicochemical Properties

A summary of the key physicochemical properties of **guanidine sulfamate** is presented below.

Parameter	Value	Reference
Molecular Formula	CH ₈ N ₄ O ₃ S	[2]
Molecular Weight	156.16 g/mol	[1]
Melting Point	128°C	[1]
Appearance	White crystalline solid	[2]
Solubility in Water	100 g/100 mL at 20°C; 429 g/100 mL at 60°C	[1]
pH (4% aq. solution)	7.0 - 9.0	[1]

Chromatographic Analysis for Purity and Quantification

High-Performance Liquid Chromatography (HPLC) is a primary technique for assessing the purity of **guanidine sulfamate** and quantifying it in various matrices. Both direct analysis using ion-exchange chromatography and methods involving pre-column derivatization are applicable.

Ion-Exchange Chromatography with Conductivity Detection (IC)

This method allows for the direct quantification of the guanidinium cation without derivatization, offering a simple and robust approach.[4]

Experimental Protocol:

- Instrumentation:
 - Ion Chromatography (IC) system equipped with a suppressed conductivity detector.
 - Cation-exchange column (e.g., Thermo Scientific™ Dionex™ IonPac™ CS20, 2 x 250 mm).[4]
 - Autosampler.

- Reagents and Standards:
 - Deionized (DI) water (18.2 MΩ·cm).
 - Methanesulfonic acid (MSA) for eluent preparation.
 - **Guanidine sulfamate** reference standard.
- Chromatographic Conditions:
 - Mobile Phase: 50 mM Methanesulfonic acid.[4]
 - Flow Rate: Isocratic elution.
 - Column Temperature: Ambient.
 - Detection: Suppressed conductivity.
 - Injection Volume: 10 µL.
- Standard and Sample Preparation:
 - Stock Standard Solution (1000 mg/L): Accurately weigh 100 mg of **guanidine sulfamate** reference standard and dissolve in 100 mL of DI water.
 - Calibration Standards: Prepare a series of calibration standards by serially diluting the stock solution with DI water to cover the desired concentration range (e.g., 0.1 to 10 mg/L).[4]
 - Sample Preparation: Dissolve a known weight of the **guanidine sulfamate** sample in DI water to achieve a concentration within the calibration range. Filter the solution through a 0.45 µm syringe filter before injection.
- Analysis and Quantification:
 - Construct a calibration curve by plotting the peak area against the concentration of the calibration standards.

- Inject the sample solution and determine its concentration from the calibration curve.
- Purity can be assessed by calculating the area percentage of the main peak relative to all other peaks in the chromatogram.

Quantitative Data Summary (Typical Performance)

Parameter	Value	Reference
Linearity (R^2)	>0.999	[4]
LOD	0.0045 mg/L	[4]
LOQ	0.0125 mg/L	[4]
Retention Time RSD	≤0.44%	[4]
Peak Area RSD	≤2.11%	[4]

Cation-Exchange HPLC with UV Detection

This method is suitable for determining guanidine in high-salt and protein-containing matrices. [5]

Experimental Protocol:

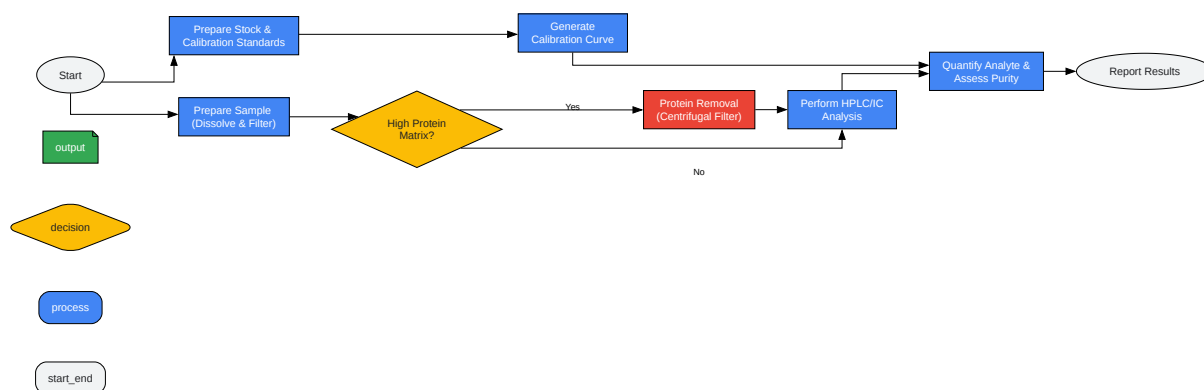
- Instrumentation:
 - HPLC system with a UV detector.
 - Cation-exchange analytical column (e.g., Dionex CS14, 4 x 250 mm) and guard column (4 x 50 mm). [5]
- Chromatographic Conditions:
 - Mobile Phase: 3.75 mM Methanesulfonic acid (MSA). [5]
 - Flow Rate: 1.0 mL/min. [5]
 - Detection Wavelength: 195 nm. [5]

- Injection Volume: 50 µL.[5]
- Run Time: 21 minutes.[5]
- Standard and Sample Preparation:
 - Prepare standards as described in the IC method. The typical standard curve ranges from 0.25 mg/L to 10 mg/L.[5]
 - For samples with high protein content, protein removal is necessary via centrifugal filtration (e.g., 30K NanoSep centrifugal filter).[5]

Quantitative Data Summary

Parameter	Value	Reference
Limit of Quantitation (LOQ)	0.25 mg/L	[5]
Standard Curve Range	0.25 - 10 mg/L	[5]

Workflow for Chromatographic Analysis



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Caption: Workflow for HPLC/IC analysis of **guanidine sulfamate**.

Spectroscopic Analysis for Structural Confirmation

Spectroscopic techniques are essential for confirming the chemical structure and identifying the functional groups present in **guanidine sulfamate**.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the characteristic vibrational modes of the guanidinium and sulfamate functional groups.

Experimental Protocol:

- Instrumentation: FTIR spectrometer with an ATR (Attenuated Total Reflectance) accessory or KBr press.
- Sample Preparation:
 - ATR: Place a small amount of the solid sample directly onto the ATR crystal.
 - KBr Pellet: Mix ~1 mg of the sample with ~100 mg of dry KBr powder. Press the mixture into a thin, transparent pellet.
- Data Acquisition:
 - Collect a background spectrum of the empty sample holder (or pure KBr pellet).
 - Collect the sample spectrum over a range of 4000 to 400 cm^{-1} .
 - Perform background subtraction.

Characteristic FTIR Peaks

Wavenumber (cm^{-1})	Vibrational Assignment	Reference
3400 - 3200	N-H stretching	[3][6]
1635	N-H bending	[6]
1160	S=O stretching	[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy provide detailed information about the chemical environment of the hydrogen and carbon atoms in the molecule, confirming its structure.

Experimental Protocol:

- Instrumentation: NMR spectrometer (e.g., 400 MHz).

- Sample Preparation: Dissolve 5-10 mg of **guanidine sulfamate** in a suitable deuterated solvent, such as Deuterium Oxide (D₂O). Transfer the solution to an NMR tube.
- Data Acquisition:
 - Acquire a ¹H NMR spectrum.
 - Acquire a ¹³C NMR spectrum.
 - Reference the spectra to an internal standard (e.g., TMS) or the residual solvent peak.

Expected NMR Chemical Shifts

Nucleus	Chemical Shift (δ)	Solvent	Multiplicity	Assignment	Reference
¹ H	~3.2 ppm	D ₂ O	Singlet	Guanidinium protons	[3]
¹³ C	~157 ppm	D ₂ O	Singlet	Guanidinium carbon	[7]*

Note: The ¹³C shift is inferred from data for guanidine sulfate, as specific data for guanidine sulfamate was not available in the search results.

Thermal Analysis

Thermal analysis techniques like Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are used to evaluate the thermal stability and decomposition profile of **guanidine sulfamate**.

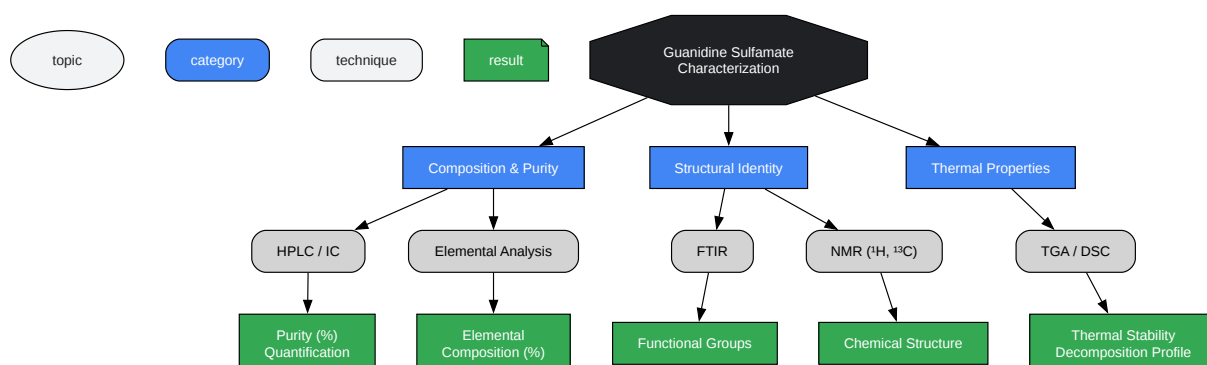
Experimental Protocol:

- Instrumentation: A simultaneous TGA/DSC instrument.
- Sample Preparation: Accurately weigh 5-10 mg of the sample into an aluminum or ceramic pan.
- Data Acquisition:
 - Heat the sample from ambient temperature to a final temperature (e.g., 600°C) at a constant heating rate (e.g., 10 °C/min).[8]
 - Conduct the analysis under an inert nitrogen atmosphere (flow rate of 20-50 mL/min).[8]
 - Record the mass loss (TGA) and heat flow (DSC) as a function of temperature.

Thermal Properties Summary

Parameter	Observation	Reference
Melting Point (DSC)	Endothermic peak at ~128°C	[1]
Decomposition (TGA)	Initial decomposition begins above 300°C	[1]

Logical Diagram for Material Characterization



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Caption: A logical approach to **guanidine sulfamate** characterization.

Elemental Analysis

Elemental analysis is a fundamental technique used to determine the weight percentages of carbon, hydrogen, nitrogen, and sulfur in the compound, confirming its empirical formula.

Experimental Protocol:

- Instrumentation: CHNS Elemental Analyzer.
- Sample Preparation: Accurately weigh a small amount (1-2 mg) of the dry sample into a tin capsule.
- Analysis: The sample is combusted at high temperatures, and the resulting gases (CO₂, H₂O, N₂, SO₂) are separated and quantified by a detector.

- Data Comparison: Compare the experimentally determined weight percentages with the theoretical values calculated from the molecular formula ($\text{CH}_8\text{N}_4\text{O}_3\text{S}$).

Theoretical Elemental Composition

Element	Theoretical Weight %
Carbon (C)	7.69%
Hydrogen (H)	5.16%
Nitrogen (N)	35.87%
Sulfur (S)	20.53%
Oxygen (O)	30.74%

Note: The theoretical values are calculated based on the molecular weight of 156.16 g/mol .

Conclusion

The analytical techniques described provide a comprehensive framework for the characterization of **guanidine sulfamate**. Chromatographic methods are essential for purity assessment and quantification, while spectroscopic techniques confirm the structural identity. Thermal analysis provides critical data on stability, and elemental analysis validates the empirical formula. The application of these protocols will ensure the quality and consistency of **guanidine sulfamate** for its intended applications in research and industry.

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References

- 1. Buy Guanidine sulfamate | 50979-18-5 [smolecule.com]
- 2. Page loading... [guidechem.com]

- 3. Guanidine sulfamate | 50979-18-5 | Benchchem [benchchem.com]
- 4. documents.thermofisher.com [documents.thermofisher.com]
- 5. Analysis of guanidine in high salt and protein matrices by cation-exchange chromatography and UV detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Guanidine sulfate(594-14-9) ^{13}C NMR [m.chemicalbook.com]
- 8. pubs.acs.org [pubs.acs.org]
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